

An In-depth Technical Guide to the Chemical Properties of Dibromomaleimide-C5-COOH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibromomaleimide-C5-COOH*

Cat. No.: *B6358058*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **Dibromomaleimide-C5-COOH**, a bifunctional linker of significant interest in bioconjugation and drug development.

Core Chemical and Physical Properties

Dibromomaleimide-C5-COOH, systematically named 6-(3,4-dibromo-2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)hexanoic acid, is a solid compound at room temperature.^[1] Its key properties are summarized in the table below. While a specific melting point is not publicly available, it is expected to be a stable solid under standard conditions. The presence of the carboxylic acid group and the dibromomaleimide moiety confers a unique combination of reactivity and functionality.

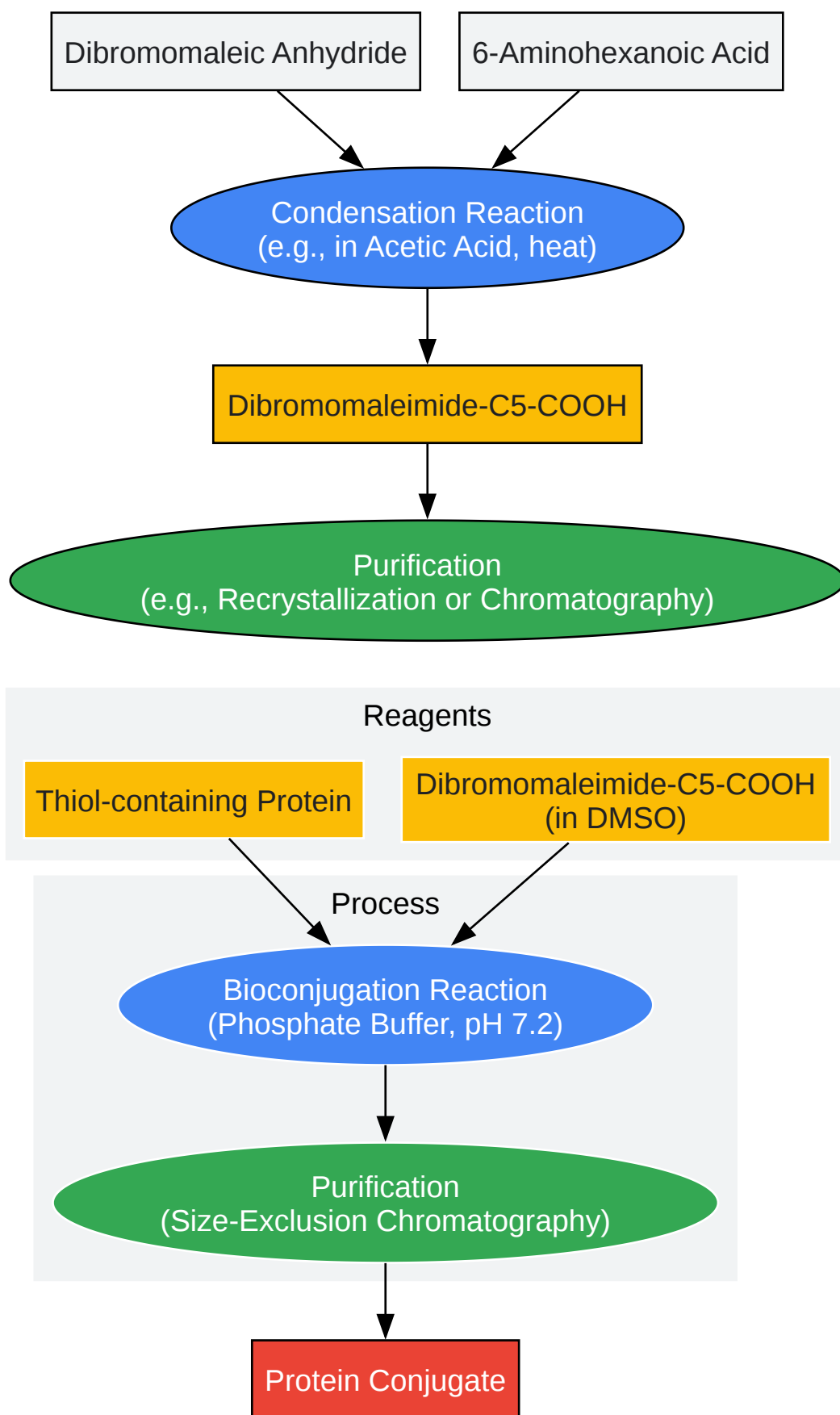
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ Br ₂ NO ₄	--INVALID-LINK--
Molecular Weight	369.01 g/mol	[1]
IUPAC Name	6-(3,4-dibromo-2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)hexanoic acid	[1]
CAS Number	1443214-97-8	[2]
Physical Form	Solid	[1]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	
Purity	Typically >98%	
Storage	Inert atmosphere, 2-8°C	[1]

Synthesis and Purification

An explicit, peer-reviewed synthesis protocol for **Dibromomaleimide-C5-COOH** is not readily available in the public domain. However, based on established organic chemistry principles, a plausible synthetic route involves the condensation of dibromomaleic anhydride with 6-aminohexanoic acid. An alternative approach could be the initial synthesis of N-(5-carboxypentyl)maleimide from maleic anhydride and 6-aminohexanoic acid, followed by a bromination step.

Proposed Synthesis Workflow

The logical workflow for the synthesis of **Dibromomaleimide-C5-COOH** is depicted below. This process involves the reaction of the primary amine of 6-aminohexanoic acid with dibromomaleic anhydride, leading to the formation of the maleimide ring in a condensation reaction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Dibromomaleimide-C5-COOH]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6358058#chemical-properties-of-dibromomaleimide-c5-cooh>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com